

Essential Safety and Logistics for Handling AVE 0991 Sodium Salt

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Compound of Interest

Compound Name: AVE 0991 sodium salt

Cat. No.: B10800321

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This guide provides comprehensive, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **AVE 0991 sodium salt**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment. **AVE 0991 sodium salt** is a nonpeptide agonist of the Mas receptor, utilized in scientific research.

Personal Protective Equipment (PPE)

The primary hazards associated with handling powdered chemicals are inhalation of airborne particles and dermal contact. Therefore, a stringent PPE protocol is mandatory.

PPE Category	Required Item	Specifications and Best Practices
Respiratory Protection	N95 or N100 Respirator	Must be NIOSH-approved to provide adequate protection against fine dust particles.
Eye and Face Protection	Safety Goggles or Glasses	Should be ANSI Z87.1 certified to protect against dust and potential splashes. A face shield should be worn over goggles when handling larger quantities or solutions.
Hand Protection	Nitrile Gloves	Chemical-resistant and powder-free to avoid contamination. Double gloving is highly recommended for enhanced safety.
Body Protection	Laboratory Coat	Must be long-sleeved and kept fully buttoned to cover all skin on the torso and arms. A chemical-resistant apron is advised when working with significant amounts of the substance or its solutions.
Footwear	Closed-toe Shoes	Shoes should be made of a non-porous material to protect against spills.

Operational Plan: A Step-by-Step Guide to Handling

A systematic workflow minimizes risks during the handling of **AVE 0991 sodium salt**.

1. Preparation:

- Designated Workspace: All procedures involving powdered **AVE 0991 sodium salt** must be performed in a designated area, such as a chemical fume hood or a certified ventilated enclosure, to control airborne particles.
- Assemble Materials: Before commencing work, ensure all necessary equipment, including spatulas, weigh boats, and appropriate containers, along with the required PPE, are within immediate reach.
- Review Safety Information: While a specific Safety Data Sheet (SDS) for **AVE 0991 sodium salt** is not widely available, it is prudent to review the SDS for similar non-hazardous, powdered chemical compounds to be informed of general handling precautions.

2. Weighing and Aliquoting:

- Don PPE: Correctly put on all personal protective equipment as detailed in the table above.
- Tare the Balance: Place a clean weigh boat on the analytical balance and zero the scale.
- Transfer the Compound: Using a clean spatula, carefully transfer the required amount of **AVE 0991 sodium salt** to the weigh boat, taking care to minimize dust generation.
- Record the Mass: Note the precise weight of the compound.
- Seal the Stock Container: Immediately and securely close the primary container of **AVE 0991 sodium salt**.

3. Dissolution:

- Solvent Addition: When preparing a solution, slowly add the appropriate solvent to the vessel containing the pre-weighed powder to prevent splashing. **AVE 0991 sodium salt** is known to be soluble in DMSO.
- Gentle Mixing: Agitate the mixture gently using a vortex or by swirling the container until the solid is fully dissolved.

4. Post-Handling Procedures:

- Decontamination: Thoroughly clean and decontaminate the work surface and all utilized equipment with a suitable cleaning agent.
- Proper Doffing of PPE: Remove personal protective equipment in the correct sequence to avoid cross-contamination (e.g., gloves, then face shield/goggles, followed by the lab coat).
- Hand Hygiene: After removing gloves, wash hands thoroughly with soap and water.

Disposal Plan

The responsible disposal of chemical waste is paramount for environmental protection and regulatory compliance.

1. Waste Segregation:

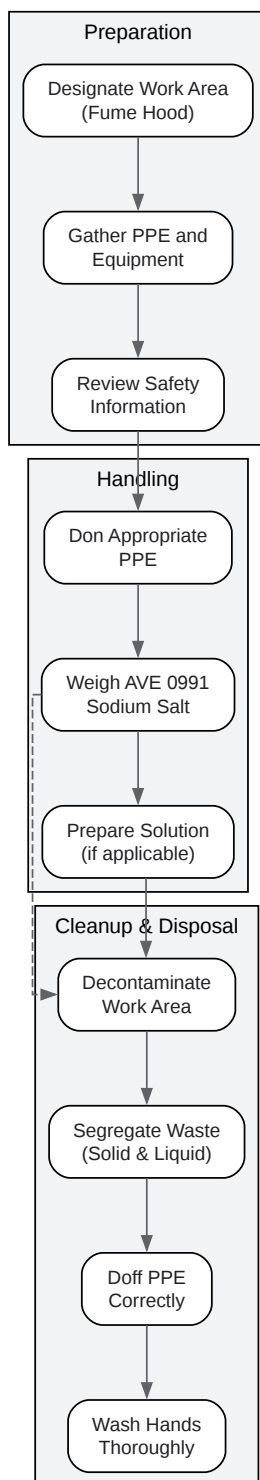
- Solid Chemical Waste: Any unused or contaminated solid **AVE 0991 sodium salt** must be collected in a designated and clearly labeled hazardous waste container.
- Liquid Chemical Waste: Solutions containing **AVE 0991 sodium salt** are to be collected in a separate, appropriately labeled liquid waste container. Disposal down the sanitary sewer is prohibited unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Contaminated Labware: All disposable items that have come into contact with the chemical, such as weigh boats, pipette tips, and gloves, are to be disposed of as solid chemical waste.

2. Disposal Protocol:

- Accurate Labeling: Ensure every waste container is clearly and correctly labeled with the full chemical name and any known hazard information.
- Secure Storage: Store filled waste containers in a designated satellite accumulation area pending collection.
- Institutional Compliance: Strictly adhere to your institution's specific protocols for the pickup and disposal of chemical waste.

Experimental Workflow and Safety Diagram

The following diagram provides a visual representation of the safe handling workflow for **AVE 0991 sodium salt**.



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Caption: Workflow for Safe Handling of **AVE 0991 Sodium Salt**.

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